

"CAS number 117330-40-2 properties"

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate*

Cat. No.: *B175853*

[Get Quote](#)

An In-depth Technical Guide to **Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate** (CAS No. 117330-40-2)

Introduction

Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate, identified by CAS number 117330-40-2, is a specialized organic ligand within the bipyridine class of compounds. Its rigid, planar structure, coupled with the coordinating nitrogen atoms of the bipyridine core and the functional carboxylate groups, makes it a molecule of significant interest in supramolecular chemistry and materials science. This guide provides a comprehensive overview of its properties, synthesis, and applications, with a particular focus on its role as a building block for advanced materials. While specific experimental data for this exact isomer is limited in publicly accessible literature, this document synthesizes available information and draws logical parallels from closely related bipyridine dicarboxylate analogs to provide a holistic and practical resource for researchers.

Chemical Identity and Physicochemical Properties

A foundational understanding of a compound's properties is critical for its effective application in research and development.

Nomenclature and Structure

- Systematic Name: **Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate**

- Synonyms: [2,2'-Bipyridine]-4,4'-dicarboxylic acid, 6,6'-dimethyl-, 4,4'-dimethyl ester[1]; methyl 2-(4-methoxycarbonyl-6-methyl-2-pyridyl)-6-methyl-pyridine-4-carboxylate[2]
- CAS Number: 117330-40-2[1][3][4][5][6]
- Molecular Formula: C₁₆H₁₆N₂O₄[1][4]
- Molecular Weight: 300.31 g/mol [5]

The molecular architecture features a 2,2'-bipyridine core, which provides a strong chelation site for metal ions. The methyl groups at the 6 and 6' positions can introduce steric hindrance, influencing the coordination geometry of its metal complexes. The methoxycarbonyl groups at the 4 and 4' positions serve as key functional handles for extending the molecular structure, particularly in the formation of coordination polymers and metal-organic frameworks (MOFs).

Physicochemical Data

Quantitative data for this specific isomer is not widely reported. However, data from its close structural analogs, such as Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate, provide valuable reference points.

Property	Value (or estimated range)	Source/Rationale
Physical Form	Solid, likely a white to off-white powder or crystalline solid.	[5] Based on typical characteristics of similar aromatic dicarboxylate compounds.
Melting Point	Expected to be >200 °C.	The related compound, Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate, has a melting point of 208-212 °C[7]. The additional methyl groups may slightly alter this value.
Solubility	Generally insoluble in water; soluble in organic solvents like DMSO, DMF, and chlorinated hydrocarbons.	Ruthenium complexes of bipyridine dicarboxylic acids are noted to be soluble in DMSO, DMF, CH ₂ Cl ₂ , and CHCl ₃ [8]. This suggests similar solubility for the uncomplexed ligand.
Storage Conditions	Store in a cool, dry place under an inert atmosphere.	[5] Bipyridine compounds can be sensitive to light and air over long periods. Inert atmosphere storage is a best practice for maintaining purity.

Synthesis and Characterization

While a specific, peer-reviewed synthesis protocol for CAS 117330-40-2 is not readily available, a plausible synthetic route can be conceptualized based on established pyridine chemistry. The likely precursor would be 6,6'-dimethyl-2,2'-bipyridine, which would undergo oxidation to form the corresponding dicarboxylic acid, followed by esterification.

Representative Synthetic Pathway

Caption: Plausible two-step synthesis of the target compound.

Characterization Techniques

Confirmation of the final product's identity and purity would rely on a suite of standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are essential for confirming the structural integrity. The proton NMR would show characteristic aromatic proton signals for the bipyridine core, along with singlets for the two methyl groups and the two methoxy groups.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be dominated by a strong carbonyl (C=O) stretching band from the ester groups, typically in the range of $1720\text{-}1740\text{ cm}^{-1}$.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry would be used to confirm the molecular weight and elemental composition.
- **Elemental Analysis:** Provides the percentage composition of carbon, hydrogen, and nitrogen, which should align with the calculated values for $\text{C}_{16}\text{H}_{16}\text{N}_2\text{O}_4$.

Core Applications: A Ligand for Advanced Materials

The primary and most well-documented application for this class of molecules is in coordination chemistry, specifically as organic linkers for the construction of Metal-Organic Frameworks (MOFs).

Role in Metal-Organic Frameworks (MOFs)

MOFs are crystalline materials composed of metal ions or clusters connected by organic ligands. The choice of ligand is paramount as it dictates the topology, porosity, and functionality of the resulting framework. Bipyridine dicarboxylates are excellent candidates for MOF synthesis due to their:

- **Rigidity:** The aromatic core provides structural stability to the framework.
- **Defined Coordination Geometry:** The bipyridine unit chelates to metal centers in a predictable manner.

- **Functionality:** The carboxylate groups act as the primary points of connection to the metal nodes.

Representative Protocol: Hydrothermal Synthesis of a MOF

This protocol is a generalized procedure based on the synthesis of MOFs using similar bipyridine and carboxylate ligands.[6][9]

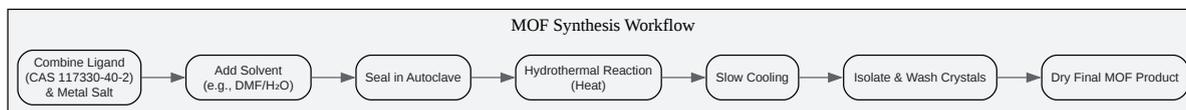
Objective: To synthesize a coordination polymer using **Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate** and a metal salt (e.g., $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$).

Materials:

- **Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate** (the ligand)
- A metal salt (e.g., $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)[6]
- A suitable solvent (e.g., N,N-Dimethylformamide (DMF), water)[5][6]
- Teflon-lined stainless steel autoclave

Procedure:

- In a glass vial, dissolve the ligand and the metal salt in the chosen solvent or solvent mixture in a specific molar ratio (e.g., 1:1 or as determined by the desired stoichiometry).
- Seal the vial inside a Teflon-lined stainless steel autoclave.
- Heat the autoclave in an oven at a specific temperature (typically between 100-150 °C) for a set period (e.g., 24-72 hours).[6]
- Allow the autoclave to cool slowly to room temperature.
- Filter the resulting crystalline product, wash with fresh solvent to remove unreacted starting materials, and dry under vacuum.



[Click to download full resolution via product page](#)

Caption: General workflow for hydrothermal MOF synthesis.

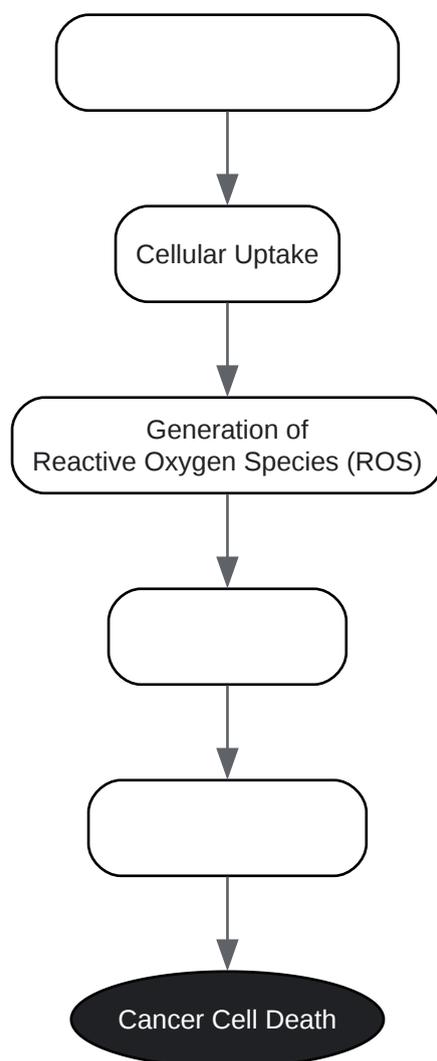
Emerging Frontiers: Biological Activity and Catalysis

While materials science is its primary domain, the bipyridine scaffold is also a privileged structure in medicinal chemistry and catalysis.

Potential in Drug Development

Bipyridine derivatives, particularly when complexed with metal ions like ruthenium or zinc, have demonstrated promising biological activities.^{[3][4][8]}

- **Anticancer Properties:** Research on related bipyridine dicarboxylic acid complexes suggests they can induce apoptosis (programmed cell death) in cancer cells.^[3] The proposed mechanism often involves the generation of reactive oxygen species (ROS) within the cell, leading to oxidative stress and triggering apoptotic pathways.^[3] The carboxylic acid functionalities can also modulate the solubility and cell transport of these complexes.^{[1][10]}
- **Antimicrobial Activity:** The strong chelating ability of the bipyridine core can disrupt essential microbial processes by sequestering metal ions that are crucial for enzyme function.^{[3][4]} This can inhibit the growth of bacteria and fungi.^{[3][4]}



[Click to download full resolution via product page](#)

Caption: Proposed anticancer mechanism of bipyridine-metal complexes.

Applications in Catalysis

The bipyridine ligand is a cornerstone of coordination chemistry and is frequently used in catalysis. Complexes formed with metals such as ruthenium, iridium, and palladium are used to catalyze a wide range of organic transformations. The electronic properties of the bipyridine ligand can be fine-tuned by substituents, which in turn influences the catalytic activity of the metal center. The diester functionalities on this compound could be further modified to immobilize the catalyst on a solid support.

Safety and Handling

Detailed toxicological data for CAS 117330-40-2 is not available. However, based on GHS classifications for structurally similar bipyridine compounds, the following precautions should be observed.

- Hazard Classifications: Likely to be classified as a skin irritant, a serious eye irritant/damaging, and may cause respiratory irritation.[2][7]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat. Use in a well-ventilated area or a fume hood to avoid inhalation of dust.[11]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[11]
 - Skin: Wash off with soap and plenty of water. Seek medical attention if irritation occurs.[11]
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[11]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[11]

Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

Conclusion

Dimethyl 6,6'-dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate is a highly functionalized ligand with significant potential, primarily as a bespoke building block for the rational design of metal-organic frameworks. Its rigid structure and versatile coordination properties make it an asset for creating materials with tailored porosity and functionality. Furthermore, the broader family of bipyridine dicarboxylates exhibits intriguing biological and catalytic activities, suggesting promising avenues for future research with this specific isomer. While a detailed experimental history for this compound is not yet established in the literature, this guide provides a robust framework based on established chemical principles and data from analogous structures, empowering researchers to explore its potential in materials science, catalysis, and medicinal chemistry.

References

- [2,2'-Bipyridine]-4,4'-dicarboxylic acid, 6,6'-dimethyl-, 4,4'-dimethyl ester. (n.d.). Chemsigma. Retrieved January 22, 2026.
- Exploring the Biological Potential of Bipyridine Derivatives. (n.d.). [Source organization not specified]. Retrieved January 22, 2026.
- The effect of incorporating carboxylic acid functionalities into 2,2'-bipyridine on the biological activity of the complexes formed. (2017). RSC Advances.
- The effect of incorporating carboxylic acid functionalities into 2,2'-bipyridine on the biological activity of the complexes formed: synthesis, structure, DNA/protein interaction, antioxidant activity and cytotoxicity. (2017).
- Safety Data Sheet for 2,2'-Bipyridine, 4,4'-dimethyl-. (2009). Fisher Scientific.
- Zinc(II) Complexes with Dimethyl 2,2'-Bipyridine-4,5-dicarboxylate: Structure, Antimicrobial Activity and DNA/BSA Binding Study. (n.d.). MDPI.
- dimethyl-[2,2'-bipyridine]-4,4'-dicarboxylate | 117330-40-2. (n.d.). Sigma-Aldrich.
- Two New Metal–Organic Frameworks with Mixed Ligands of Carboxylate and Bipyridine: Synthesis, Crystal Structure, and Sensing for Methanol. (2010).
- [2,2'-Bipyridine]-4,4'-dicarboxylic acid, 6,6'-diMethyl-. (n.d.). ChemicalBook. Retrieved January 22, 2026.
- 4,4'-Dimethyl [2,2'-bipyridine]-4,4'-dicarboxylate | C14H12N2O4 | CID 326419. (n.d.). PubChem. Retrieved January 22, 2026.
- Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate, ≥98.0% (HPLC). (n.d.). Sigma-Aldrich. Retrieved January 22, 2026.
- [2,2'-Bipyridine]-4,4'-dicarboxylic acid, 6,6'-diMethyl- synthesis. (n.d.). ChemicalBook. Retrieved January 22, 2026.
- [2,2'-Bipyridine]-4,4'-dicarboxylic acid | 117330-40-2. (n.d.). ChemicalBook.
- A Series of Metal–Organic Frameworks with 2,2'-Bipyridyl Derivatives: Synthesis vs. Structure Relationships, Adsorption, and Magnetic Studies. (n.d.). MDPI.
- Metal-Organic Frameworks (MOFs) with Pyridine-2,6-dicarboxylate: Synthesis and Applications. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD..
- 3D Metal–Organic Frameworks Based on Co(II) and Bithiophendicarboxylate: Synthesis, Crystal Structures, Gas Adsorption, and Magnetic Properties. (2021). MDPI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. 4,4'-Dimethyl [2,2'-bipyridine]-4,4'-dicarboxylate | C₁₄H₁₂N₂O₄ | CID 326419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. The effect of incorporating carboxylic acid functionalities into 2,2'-bipyridine on the biological activity of the complexes formed: synthesis, struct ... - RSC Advances (RSC Publishing) DOI:10.1039/C7RA00425G [pubs.rsc.org]
- 9. nbinno.com [nbinno.com]
- 10. researchgate.net [researchgate.net]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["CAS number 117330-40-2 properties"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b175853#cas-number-117330-40-2-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com